

# A Technical Guide to the Physicochemical Properties of (Z)-2-Buten-1-ol

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## Compound of Interest

Compound Name: *cis-2-Buten-1-ol*

Cat. No.: B1594861

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This guide provides a detailed overview of the boiling and melting points of (Z)-2-Buten-1-ol, also known as **cis-2-Buten-1-ol**. The information is compiled for researchers, scientists, and professionals in drug development who require accurate physicochemical data for this compound.

## Physicochemical Data Summary

The boiling and melting points of (Z)-2-Buten-1-ol have been reported from various sources. The following table summarizes the available quantitative data. It is important to note that some values are experimental while others are estimations.

Property	Value	Conditions	Source
Boiling Point	120.00 to 122.00 °C	@ 760.00 mm Hg	Experimental[1][2]
91.54 °C	Estimated[3][4][5]		
Melting Point	37 °C	Estimated[3][4][5]	

## Experimental Protocols

Detailed experimental protocols for the determination of the boiling and melting points of (Z)-2-Buten-1-ol are not explicitly available in the reviewed literature. However, standard methodologies for determining these physical properties for organic compounds are well-established.

General Protocol for Boiling Point Determination: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method is distillation.

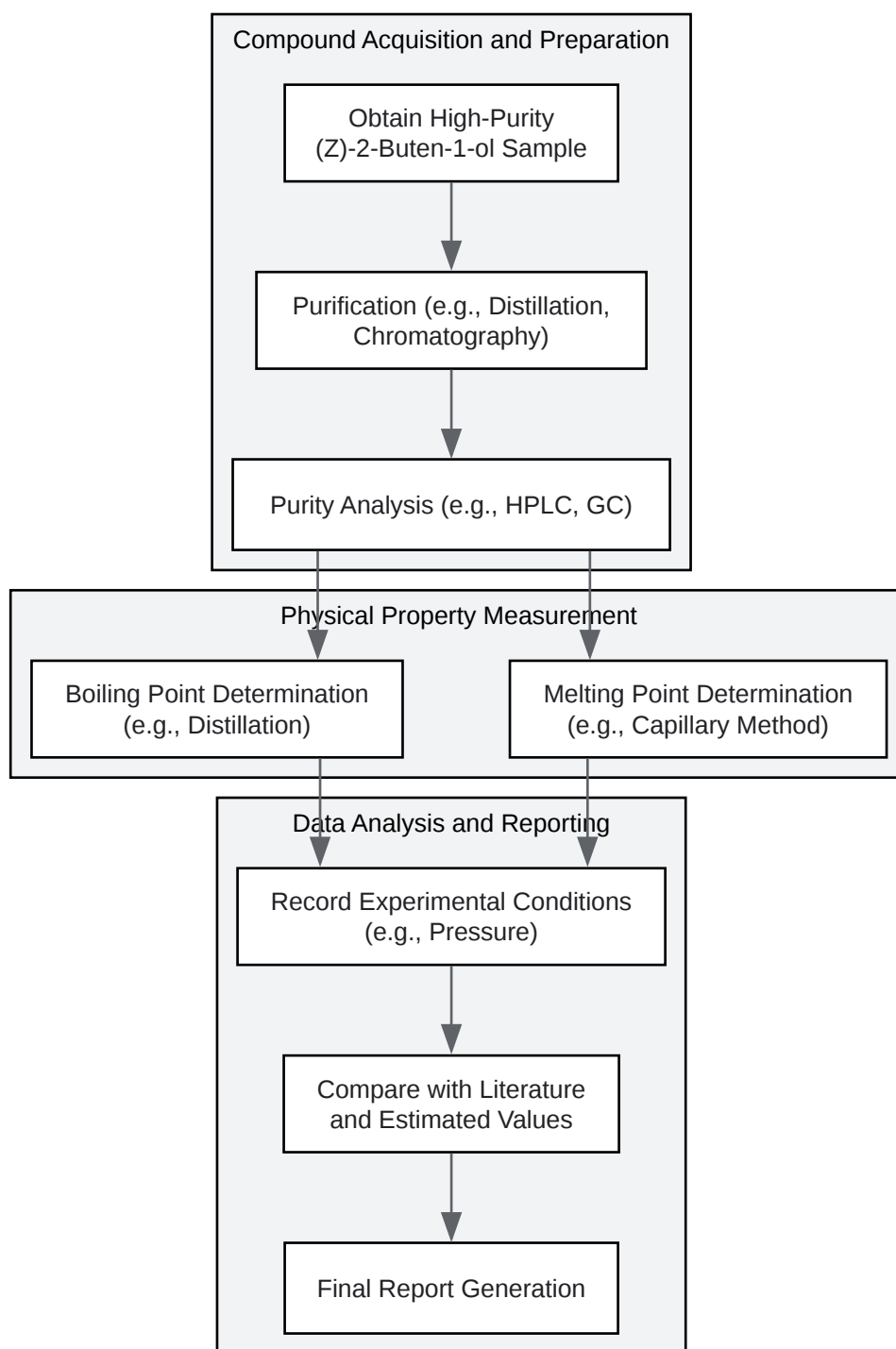
- A sample of (Z)-2-Buten-1-ol is placed in a distillation flask.
- The flask is heated, and a thermometer is positioned to measure the temperature of the vapor that distills.
- The atmospheric pressure is recorded.
- The temperature at which the liquid boils and its vapor temperature remains constant is recorded as the boiling point at that pressure.

General Protocol for Melting Point Determination: The melting point is the temperature at which a solid becomes a liquid. The capillary tube method is frequently used.

- A small, powdered sample of the crystalline solid form of (Z)-2-Buten-1-ol is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature range from which the sample begins to melt until it is completely liquid is recorded as the melting point range.

## Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a chemical substance like (Z)-2-Buten-1-ol.



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Caption: Workflow for determining the physical properties of a chemical compound.

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## References

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